

Application Notes and Protocols: Measuring SGPL1 Activity in Tissue Homogenates

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Compound of Interest

Compound Name: *SGPL1 fluorogenic substrate*

Cat. No.: *B8055921*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

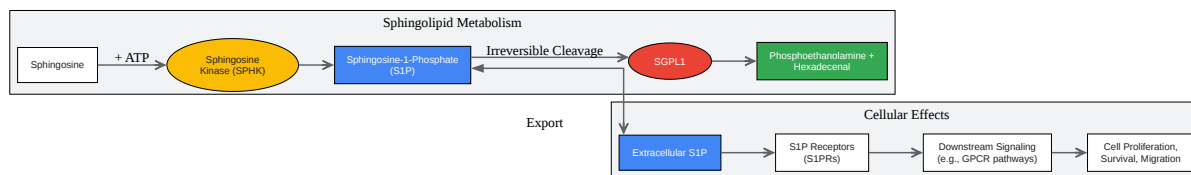
Sphingosine-1-phosphate lyase 1 (SGPL1) is a critical enzyme in the sphingolipid metabolic pathway. It is the only enzyme that irreversibly degrades sphingosine-1-phosphate (S1P), a potent signaling molecule involved in numerous physiological and pathological processes, including cell proliferation, migration, and inflammation. SGPL1 catalyzes the cleavage of S1P into phosphoethanolamine and a long-chain aldehyde, thereby regulating the intracellular and extracellular levels of S1P. Dysregulation of SGPL1 activity has been implicated in various diseases, such as cancer, autoimmune disorders, and metabolic diseases[1]. Accurate measurement of SGPL1 activity in tissue homogenates is crucial for understanding its role in disease pathogenesis and for the development of therapeutic agents targeting this enzyme.

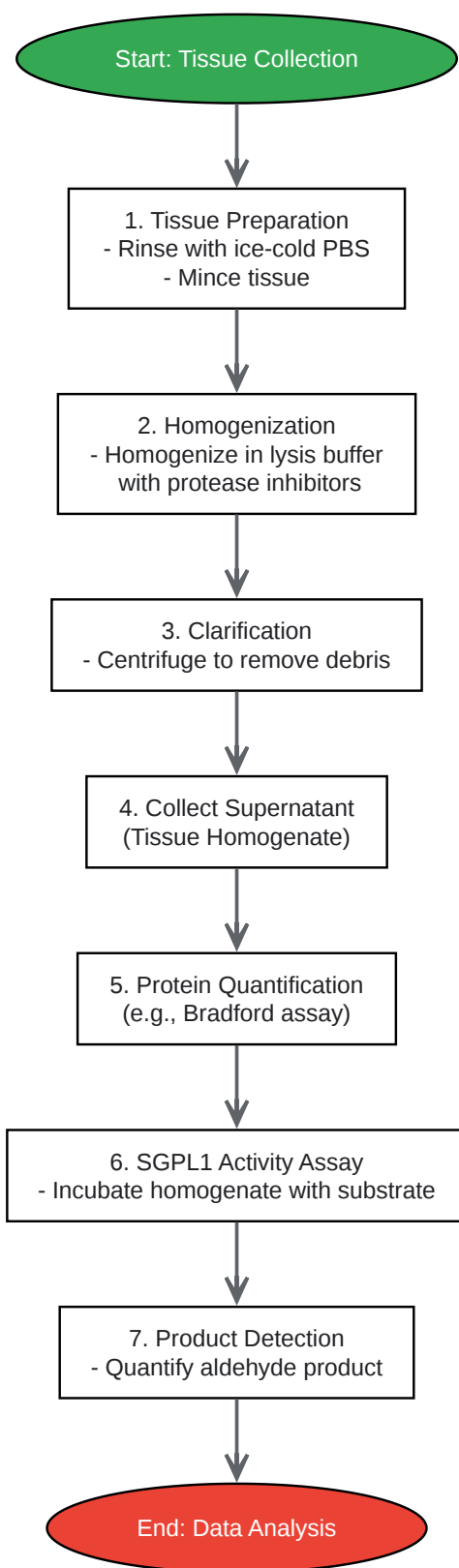
These application notes provide detailed protocols for the preparation of tissue homogenates and the subsequent measurement of SGPL1 activity using established methods.

SGPL1 Signaling Pathway

SGPL1 is the final enzyme in the catabolism of sphingolipids. It catalyzes the retroaldolic cleavage of sphingosine-1-phosphate into phosphoethanolamine and a fatty aldehyde[2][3]. This action reduces the cellular levels of S1P, a signaling molecule that can act both intracellularly and extracellularly through its G protein-coupled receptors. By degrading S1P,

SGPL1 can influence signaling pathways that control cell survival, proliferation, and migration[4].





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References

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- 4. First evidence of SGLT1 expression in the cell membrane silencing the extracellular S1P siren in mammary epithelial cells - PMC [pmc.ncbi.nlm.nih.gov]
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